

Physical and chemical properties of Taxachitriene B

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Compound of Interest

Compound Name: Taxachitriene B

Cat. No.: B15590073

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An In-depth Technical Guide to Taxachitriene B

For Researchers, Scientists, and Drug Development Professionals

Introduction

Taxachitriene B is a naturally occurring taxane diterpenoid isolated from the Chinese Yew, *Taxus chinensis*. As a member of the taxane family, which includes the potent anticancer drug paclitaxel (Taxol®), **Taxachitriene B** is of significant interest to the scientific community for its potential biological activity. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Taxachitriene B**, detailed experimental protocols for its isolation, and an exploration of its biological activities, presented in a format tailored for researchers and drug development professionals.

Physical and Chemical Properties

The physical and chemical properties of **Taxachitriene B** have been characterized through various analytical techniques. A summary of these properties is presented in the table below, compiled from available literature. It is important to note that some discrepancies exist in reported values, which may be attributed to different experimental conditions or the presence of isomers.

Property	Value	Source
Molecular Formula	C ₃₀ H ₄₂ O ₁₂	[1]
Molecular Weight	594.65 g/mol	Calculated
Melting Point	225-227 °C	[2]
Optical Rotation	+29° (c 0.1, MeOH)	[2]
Appearance	Amorphous powder	Inferred from isolation protocols
Solubility	Soluble in methanol, ethanol, ethyl acetate, chloroform	Inferred from isolation protocols
CAS Number	167906-75-4	[1]

Spectroscopic Data

The structural elucidation of **Taxachitriene B** was accomplished through a combination of spectroscopic methods, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed ¹H and ¹³C NMR data are crucial for the structural confirmation of **Taxachitriene B**. While the original isolation paper by Fang et al. (1995) would contain the specific spectral data, this information is not readily available in publicly accessible databases. Researchers should refer to the primary literature for the full spectral assignments.

Expected ¹H NMR Spectral Features: Based on the known structure of **Taxachitriene B**, the ¹H NMR spectrum is expected to show characteristic signals for:

- Acetyl Protons: Several singlets in the δ 2.0-2.5 ppm region corresponding to the multiple acetate groups.
- Methylene and Methine Protons: A complex series of multiplets in the δ 1.0-6.0 ppm range, corresponding to the protons on the taxane core.

- Hydroxyl Protons: Broad singlets that may be exchangeable with D₂O.

Expected ¹³C NMR Spectral Features: The ¹³C NMR spectrum will provide information on the carbon skeleton of the molecule. Key expected signals include:

- Carbonyl Carbons: Resonances in the δ 170-180 ppm region from the acetate groups.
- Olefinic Carbons: Signals in the δ 120-140 ppm range corresponding to the carbon-carbon double bonds within the taxane core.
- Oxygenated Carbons: Resonances in the δ 60-90 ppm range for carbons attached to hydroxyl or acetate groups.
- Aliphatic Carbons: Signals in the upfield region of the spectrum.

Infrared (IR) Spectroscopy

The IR spectrum of **Taxachitriene B** would be expected to show characteristic absorption bands for its functional groups:

Functional Group	Expected Absorption Range (cm ⁻¹)
O-H (hydroxyl)	3500-3200 (broad)
C-H (alkane)	3000-2850
C=O (ester)	1750-1735 (strong)
C=C (alkene)	1680-1640 (weak)
C-O (ester, alcohol)	1300-1000

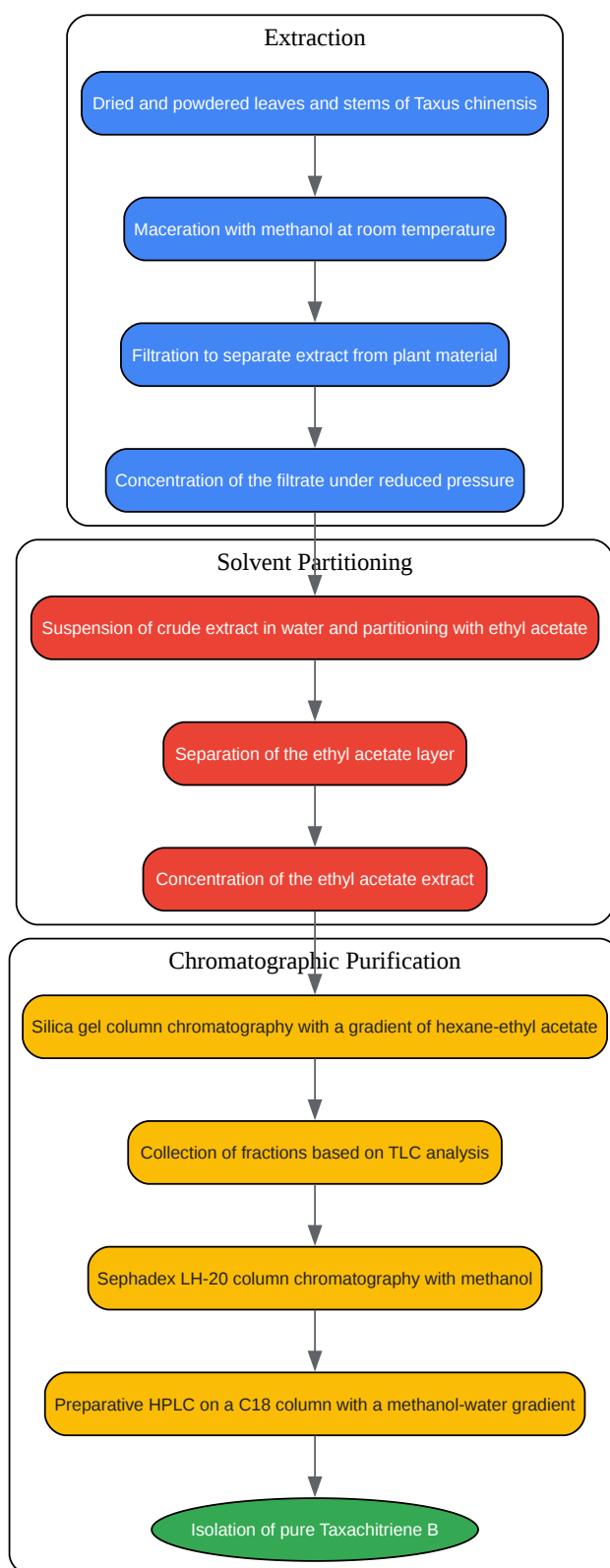
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of **Taxachitriene B**. High-resolution mass spectrometry (HRMS) would confirm the elemental composition. The fragmentation pattern would likely involve the loss of acetate groups and water molecules.

Experimental Protocols

Isolation of Taxachitriene B from *Taxus chinensis*

The following is a generalized experimental protocol for the isolation of taxane diterpenoids, including **Taxachitriene B**, from *Taxus chinensis*, based on common practices in natural product chemistry. For the specific, detailed protocol for **Taxachitriene B**, researchers must consult the primary literature (Fang et al., 1995).



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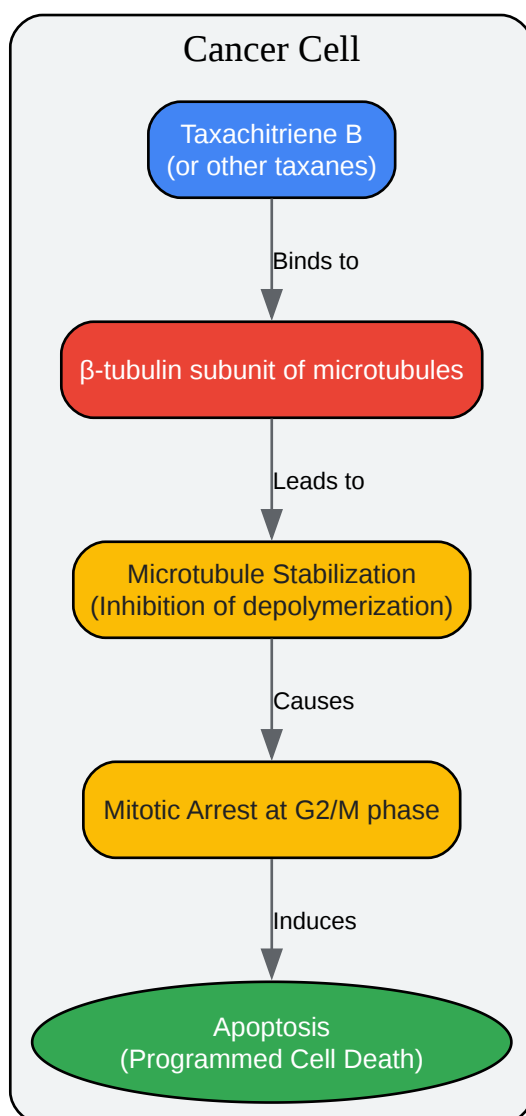
Caption: General workflow for the isolation of **Taxachitriene B**.

Biological Activity and Signaling Pathways

While specific studies on the biological activity of **Taxachitriene B** are limited in the public domain, its structural similarity to other taxanes suggests it may possess cytotoxic properties. The primary mechanism of action for many taxanes is the stabilization of microtubules, leading to cell cycle arrest and apoptosis.

General Mechanism of Action for Taxanes

Taxanes bind to the β -tubulin subunit of microtubules, which are essential components of the cytoskeleton involved in cell division, intracellular transport, and maintenance of cell shape. This binding stabilizes the microtubules, preventing their depolymerization. This disruption of microtubule dynamics has profound effects on rapidly dividing cells, such as cancer cells.



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